

A Comprehensive Guide to the Safe Disposal of 5-Methoxy-2-nitrosophenol

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Compound of Interest

Compound Name: 5-Methoxy-2-nitrosophenol

CAS No.: 13895-38-0

Cat. No.: B082057

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For researchers and professionals in drug development, the synthesis and handling of novel chemical entities are routine. However, ensuring the safe and compliant disposal of these compounds is a critical aspect of laboratory safety that demands meticulous attention. This guide provides an in-depth, procedural framework for the proper disposal of **5-Methoxy-2-nitrosophenol**, a compound that, like many nitroso-containing molecules, requires specialized handling due to its potential hazards. Our commitment to your safety extends beyond providing high-quality reagents to ensuring you have the critical information needed for responsible laboratory management.

Hazard Assessment and Chemical Profile of 5-Methoxy-2-nitrosophenol

A thorough understanding of the inherent risks associated with a chemical is the foundation of any safety protocol. While a comprehensive Safety Data Sheet (SDS) for **5-Methoxy-2-nitrosophenol** is not readily available, data from authoritative sources allow for a robust hazard assessment.

According to the PubChem database, **5-Methoxy-2-nitrosophenol** (CAS No. not available, CID 83801) is classified under the Globally Harmonized System (GHS) with the following hazards[1]:

- **Flammable Solid:** Poses a fire hazard under certain conditions.
- **Skin Irritation:** Can cause redness, itching, and inflammation upon contact with the skin.
- **Serious Eye Irritation:** Can cause significant and potentially damaging irritation to the eyes.

Beyond these immediate hazards, the presence of the N-nitroso group is a significant toxicological concern. N-nitroso compounds as a class are considered potent carcinogens by multiple regulatory bodies, including the National Toxicology Program (NTP) and the International Agency for Research on Cancer (IARC)[2]. The Occupational Safety and Health Administration (OSHA) also recognizes the carcinogenic potential of N-nitroso compounds and recommends stringent handling procedures[2]. Therefore, **5-Methoxy-2-nitrosophenol** should be handled as a suspected carcinogen.

Table 1: Chemical and Hazard Profile of **5-Methoxy-2-nitrosophenol**

Property	Value	Source
IUPAC Name	5-Methoxy-2-nitrosophenol	PubChem
Molecular Formula	C ₇ H ₇ NO ₃	PubChem
GHS Hazard Codes	H228, H315, H319	PubChem[1]
Primary Hazards	Flammable Solid, Skin Irritant, Serious Eye Irritant	PubChem[1]
Toxicological Concern	Suspected Carcinogen (as an N-nitroso compound)	OSHA[2]

Personal Protective Equipment (PPE) and Engineering Controls

Given the hazardous nature of **5-Methoxy-2-nitrosophenol**, robust protective measures are non-negotiable. The following PPE and engineering controls are mandatory when handling this compound in any form (solid, solution, or as waste).

- **Engineering Controls:** All handling of **5-Methoxy-2-nitrosophenol** and its waste should be conducted within a certified chemical fume hood to minimize inhalation exposure. The work area should be equipped with an eyewash station and a safety shower.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile or neoprene). Double-gloving is recommended, especially during waste consolidation and disposal procedures.
- **Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes and solid particulates[2].
- **Body Protection:** A lab coat is required. For larger quantities or in the event of a spill, a chemically resistant apron or gown should be worn[2].
- **Respiratory Protection:** For operations that may generate dust or aerosols outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary[2][3].

Spill Management Protocol

Immediate and correct response to a spill is crucial to prevent exposure and environmental contamination.

- **Evacuate and Alert:** Immediately alert personnel in the vicinity and evacuate the area if the spill is large or if there is a risk of airborne dust.
- **Secure the Area:** Restrict access to the spill area.
- **Don Appropriate PPE:** Before attempting to clean the spill, don the full PPE as described in Section 2.
- **Containment and Cleanup:**
 - **For Solid Spills:** Gently cover the spill with a dry absorbent material, such as vermiculite or sand. Avoid raising dust. Carefully scoop the mixture into a clearly labeled, sealable

hazardous waste container.

- For Liquid Spills (if dissolved in a solvent): Absorb the spill with an inert, non-combustible absorbent material. Place the contaminated absorbent into a labeled hazardous waste container.
- Decontamination of the Spill Area:
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), followed by a soap and water solution.
 - All cleaning materials must be disposed of as hazardous waste.
 - For a more thorough decontamination of the work area from residual nitrosamines, a 1:1 solution of hydrobromic acid and acetic acid has been shown to be effective, though this should be handled with extreme caution due to its corrosive nature[4].

Proper Disposal Procedures for 5-Methoxy-2-nitrosophenol

Disposal of **5-Methoxy-2-nitrosophenol** must be conducted in accordance with all federal, state, and local regulations for hazardous waste[5]. Under no circumstances should this chemical be disposed of down the drain or in regular trash[6].

Primary Disposal Method: Licensed Hazardous Waste Vendor

The most direct and safest method for the disposal of **5-Methoxy-2-nitrosophenol** is through a licensed hazardous waste disposal company.

Step-by-Step Protocol:

- Waste Segregation and Collection:
 - Collect all waste containing **5-Methoxy-2-nitrosophenol**, including unreacted material, contaminated labware (e.g., pipette tips, weighing boats), and spill cleanup debris, in a dedicated, clearly labeled, and sealable hazardous waste container.

- The container must be compatible with the chemical and any solvents used. A high-density polyethylene (HDPE) or glass container is generally suitable.
- Labeling:
 - The waste container must be labeled with the words "Hazardous Waste" and a full description of the contents, including "**5-Methoxy-2-nitrosophenol**" and any other chemical constituents. The label should also indicate the associated hazards (Flammable Solid, Irritant, Suspected Carcinogen).
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from heat or ignition sources.
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste by a licensed vendor. Ensure all institutional and regulatory paperwork is completed accurately.

Secondary Method: Chemical Decontamination (for trace amounts and glassware)

For the decontamination of glassware or trace residual amounts, chemical degradation can be an effective strategy to render the N-nitroso compound non-hazardous. This procedure should only be performed by trained personnel in a controlled laboratory setting.

WARNING: The following procedure involves hazardous reagents and should be performed with extreme caution in a chemical fume hood with appropriate PPE.

Method: Reductive Destruction with Aluminum-Nickel Alloy

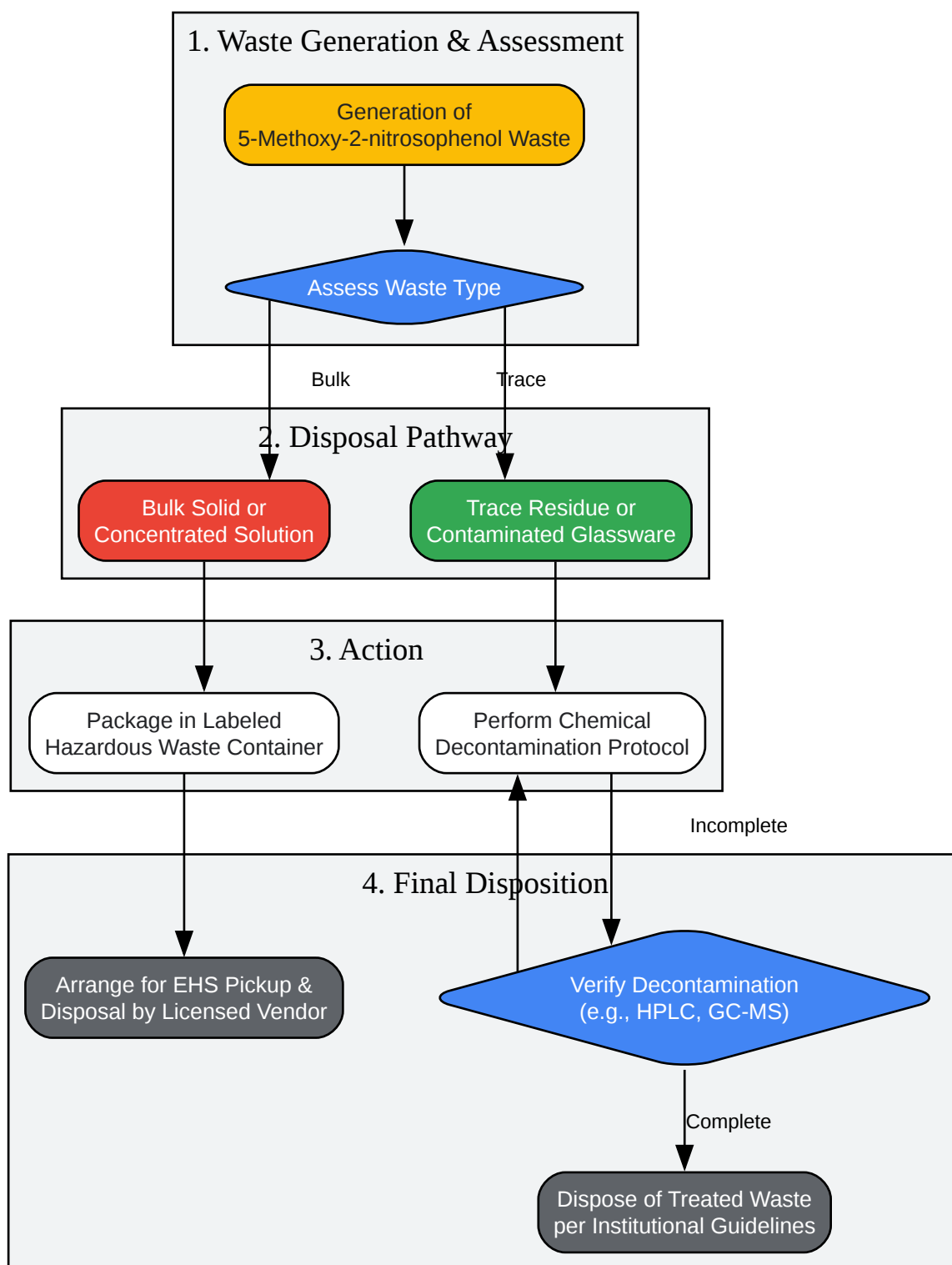
This method has been shown to be effective for the destruction of nitrosamides and related N-nitroso compounds[7].

Experimental Protocol:

- Preparation: In a chemical fume hood, prepare a reaction vessel (e.g., a round-bottom flask with a stirrer) of a suitable size to accommodate the waste and reagents.
- Addition of Reagents:
 - For contaminated aqueous solutions, add the solution to the reaction vessel.
 - For contaminated glassware, rinse the glassware with a minimal amount of a suitable solvent (e.g., water or ethanol) and add the rinse to the reaction vessel.
 - Slowly add aluminum-nickel alloy powder to the solution with stirring.
- Basification: Gradually increase the basicity of the medium by the slow addition of a base, such as sodium hydroxide solution, while continuing to stir. This process should lead to the destruction of the N-nitroso compound[7].
- Verification of Destruction: Before disposal of the resulting solution, it is crucial to verify the complete destruction of the **5-Methoxy-2-nitrosophenol**. This can be achieved using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Final Disposal: Once destruction is confirmed, the resulting solution should be neutralized and disposed of in accordance with institutional and local regulations for chemical waste.

Logical Workflow for Disposal Decision-Making

The following diagram illustrates the decision-making process for the proper disposal of **5-Methoxy-2-nitrosophenol**.



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Caption: Disposal workflow for **5-Methoxy-2-nitrosophenol**.

Conclusion: A Culture of Safety

The proper disposal of hazardous chemicals like **5-Methoxy-2-nitrosophenol** is not merely a regulatory requirement but a cornerstone of a robust safety culture. By adhering to the procedures outlined in this guide, researchers and laboratory personnel can mitigate risks, ensure a safe working environment, and protect the broader community and environment. We encourage you to use this guide as a living document, to be reviewed and integrated into your laboratory's specific safety protocols.

References

- Delaware Health and Social Services. N-NITROSO COMPOUNDS.
- Occupational Safety and Health Administration (OSHA). (1990, March 15). OSHA Hazard Information Bulletins: N-Nitroso Compounds in Industry.
- Lunn, G., Sansone, E. B., & Keefer, L. K. (1988). Decontamination and disposal of nitrosoureas and related N-nitroso compounds. *Cancer Research*, 48(3), 522–526.
- Lunn, G., & Sansone, E. B. (1988). Decontamination and disposal of nitrosoureas and related N-nitroso compounds. PubMed. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). **5-Methoxy-2-nitrosophenol**. PubChem. [[Link](#)]
- Carl ROTH. (n.d.).
- United States Environmental Protection Agency (EPA). (2023, May 30). Steps in Complying with Regulations for Hazardous Waste. [[Link](#)]
- United States Environmental Protection Agency (EPA). (n.d.). Hazardous Waste. [[Link](#)]
- Sigma-Aldrich. (n.d.). 2-Methoxy-5-nitrophenol 98.
- Delaware Health and Social Services. (2023, March). Frequently Asked Questions: N-nitroso compounds.
- Georganics. (2011, February 16). 5-METHOXY-2-NITROPHENOL.
- Chemistry For Everyone. (2023, December 19). What Are the Guidelines for Disposing of Hazardous Waste in Regular Trash? [Video]. YouTube.
- Apollo Scientific. (2023, July 7). 4-Nitrosophenol.
- Occupational Safety and Health Administration (OSHA). (n.d.). N-NITROSODIPHENYLAMINE.

- Food and Drug Administration (FDA). (n.d.). Control of Nitrosamine Impurities in Human Drugs.
- Fisher Scientific. (2023, December 19).
- Reddit. (2023, September 9). 2-nitrophenol waste.
- Centers for Disease Control and Prevention (CDC). (n.d.). OSHA Respirator Requirements for Selected Chemicals. [[Link](#)]
- United States Environmental Protection Agency (EPA). (2023, March 24). Learn the Basics of Hazardous Waste. [[Link](#)]
- Teasdale, A., et al. (2020). Pathways for N-Nitroso Compound Formation: Secondary Amines and Beyond. Organic Process Research & Development, 24(8), 1546–1560.
- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). Toxicological Profile for Nitrophenols.
- Occupational Safety and Health Administration (OSHA). (n.d.). N-NITROSODIMETHYLAMINE. [[Link](#)]
- California Department of Toxic Substances Control. (n.d.). Defining Hazardous Waste. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). 5-Methoxy-2-nitrophenol. PubChem. [[Link](#)]
- Google Patents. (n.d.).

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Sources

- 1. 5-Methoxy-2-nitrosophenol | C₇H₇NO₃ | CID 83801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. OSHA Hazard Information Bulletins N-Nitroso Compounds in Industry | Occupational Safety and Health Administration [[osha.gov](https://www.osha.gov)]

- [3. OSHA Respirator Requirements for Selected Chemicals | NIOSH | CDC \[cdc.gov\]](#)
- [4. Best practice to decontaminate work area of Nitrosamines - Confirmatory Testing & Analytical Challenges - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
- [5. georganics.sk \[georganics.sk\]](#)
- [6. m.youtube.com \[m.youtube.com\]](#)
- [7. Decontamination and disposal of nitrosoureas and related N-nitroso compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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